

Characterization of 2-(4-Bromothiophen-2-yl)-1,3-dioxolane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Bromothiophen-2-yl)-1,3-dioxolane

Cat. No.: B1334438

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of the heterocyclic compound **2-(4-Bromothiophen-2-yl)-1,3-dioxolane**. This document details its synthesis, physical properties, and spectroscopic profile, offering valuable data for researchers in medicinal chemistry, materials science, and organic synthesis.

Compound Profile

2-(4-Bromothiophen-2-yl)-1,3-dioxolane, also known as 4-bromothiophene-2-carboxaldehyde ethylene acetal, is a derivative of thiophene containing a bromine substituent and a protected aldehyde functional group in the form of a dioxolane ring. This structure makes it a versatile intermediate for further chemical modifications, particularly in the synthesis of more complex molecules.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	58267-85-9	[1]
Molecular Formula	C ₇ H ₇ BrO ₂ S	[1]
Molecular Weight	235.10 g/mol	[1]
Appearance	Off-white solid	[2]
Purity	≥97%	[1]
Storage	Sealed in dry, 2-8°C	[1]

Synthesis and Experimental Protocol

The synthesis of **2-(4-Bromothiophen-2-yl)-1,3-dioxolane** is typically achieved through the acetalization of its corresponding aldehyde, 4-bromo-2-thiophenecarboxaldehyde.

Synthesis of the Precursor: 4-Bromo-2-thiophenecarboxaldehyde

The precursor, 4-bromo-2-thiophenecarboxaldehyde, can be synthesized from 2-thiophenecarboxaldehyde. While various methods exist, a common approach involves the bromination of the thiophene ring.

Table 2: Properties of 4-Bromo-2-thiophenecarboxaldehyde

Property	Value	Reference
CAS Number	18791-75-8	[3][4]
Molecular Formula	C ₅ H ₃ BrOS	[3][4]
Molecular Weight	191.05 g/mol	[3][4]
Melting Point	44-46 °C	[2]
Boiling Point	114-115 °C at 11 mmHg	[2]

Acetalization to form 2-(4-Bromothiophen-2-yl)-1,3-dioxolane

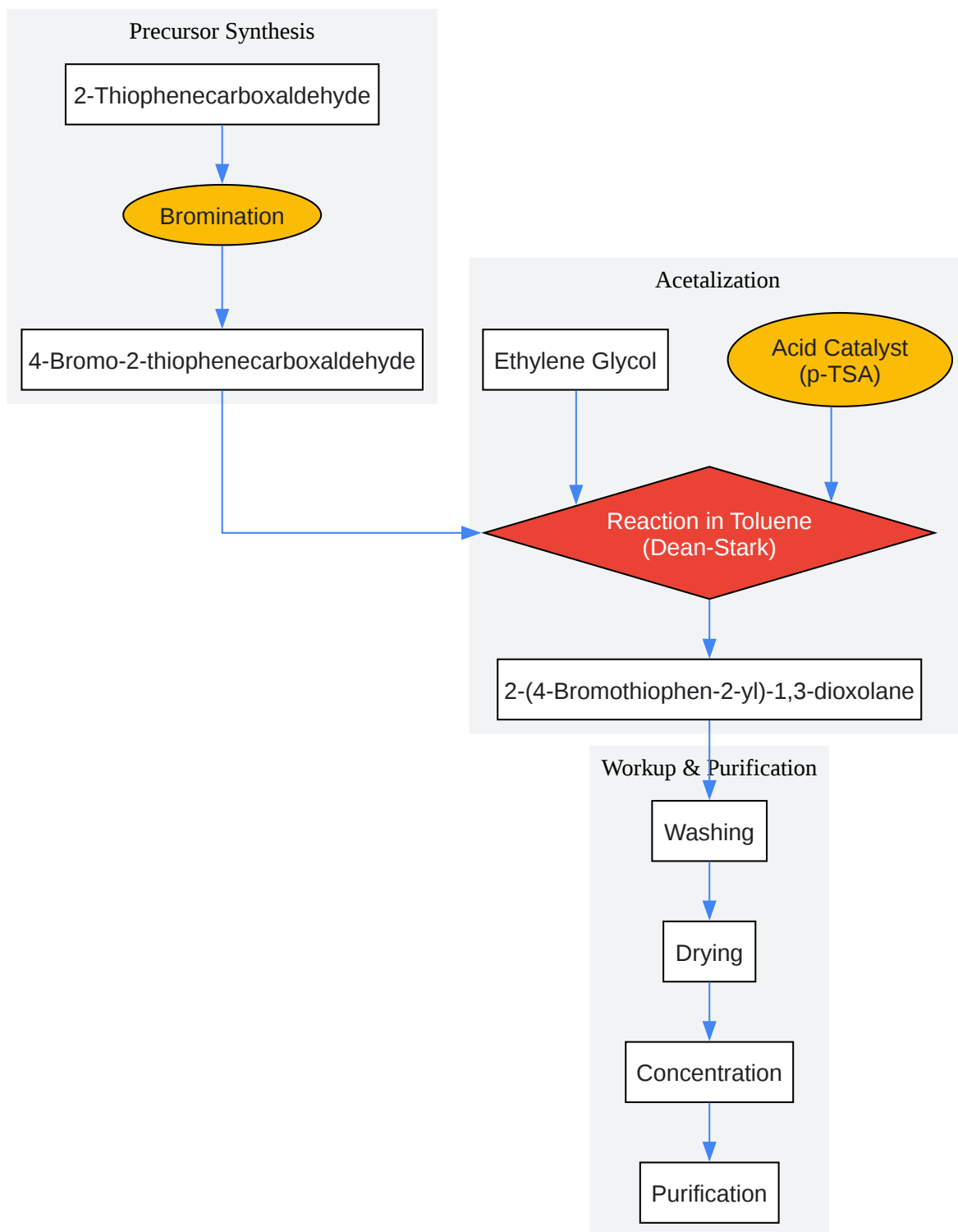
The protection of the aldehyde group is achieved by reacting 4-bromo-2-thiophenecarboxaldehyde with ethylene glycol in the presence of an acid catalyst.

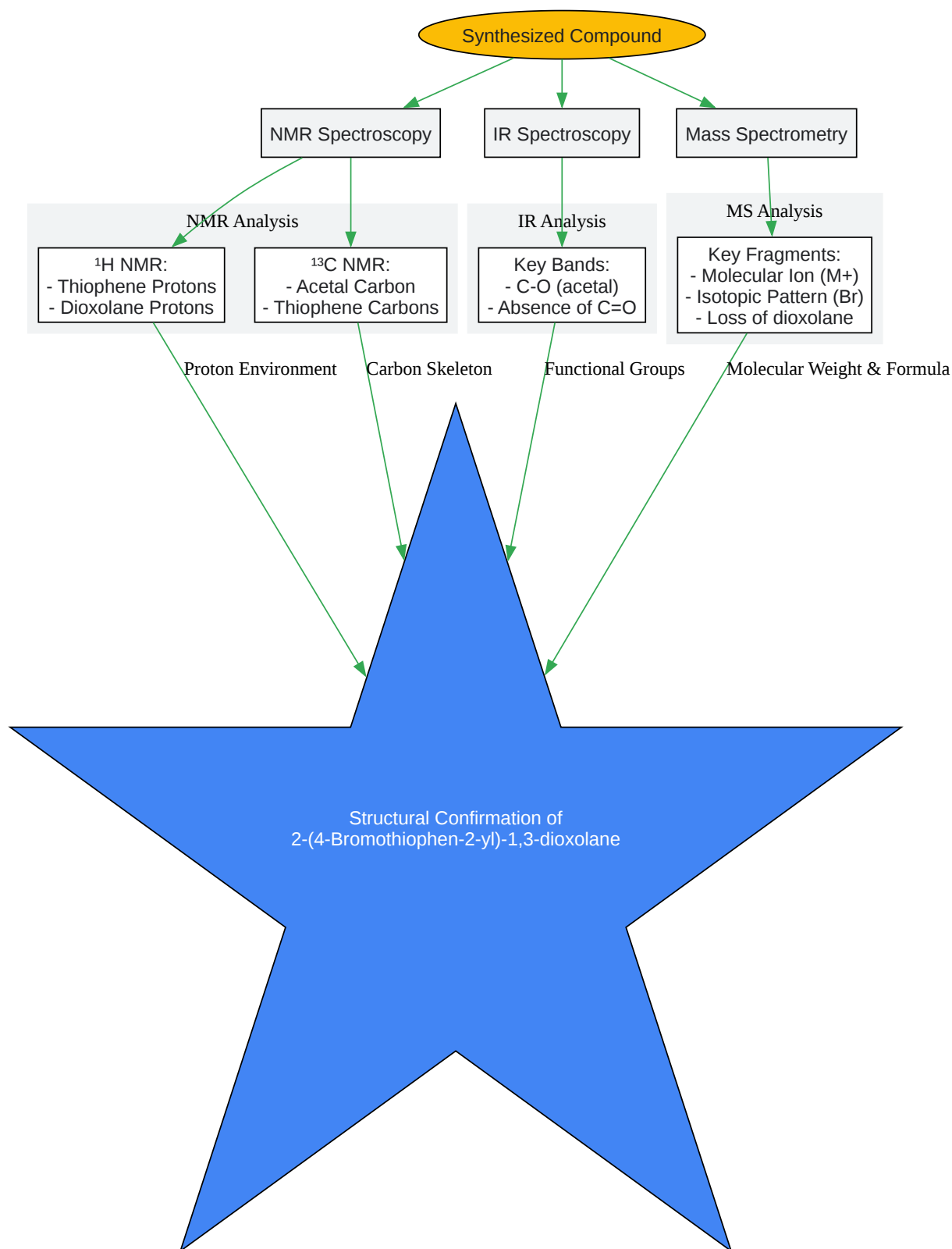
Experimental Protocol: Synthesis of 2-(4-Bromothiophen-2-yl)-1,3-dioxolane

- Materials:
 - 4-bromo-2-thiophenecarboxaldehyde
 - Ethylene glycol (1.2 equivalents)
 - p-Toluenesulfonic acid (catalytic amount)
 - Toluene (solvent)
 - Saturated sodium bicarbonate solution
 - Anhydrous magnesium sulfate
- Procedure:
 - To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add 4-bromo-2-thiophenecarboxaldehyde and toluene.
 - Add ethylene glycol and a catalytic amount of p-toluenesulfonic acid to the mixture.
 - Heat the mixture to reflux and continue heating until the theoretical amount of water is collected in the Dean-Stark trap.
 - Cool the reaction mixture to room temperature and wash with a saturated sodium bicarbonate solution, followed by brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

- Purify the crude product by column chromatography on silica gel or by recrystallization to obtain pure **2-(4-Bromothiophen-2-yl)-1,3-dioxolane**.

Workflow for the Synthesis of **2-(4-Bromothiophen-2-yl)-1,3-dioxolane**





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. chembk.com [chembk.com]
- 3. 4-Bromothiophene-2-carbaldehyde | C₅H₃BrOS | CID 87792 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- To cite this document: BenchChem. [Characterization of 2-(4-Bromothiophen-2-yl)-1,3-dioxolane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334438#characterization-of-2-4-bromothiophen-2-yl-1-3-dioxolane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com